

# Physical and chemical properties of Ac-KQL-AMC powder.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ac-KQL-AMC

Cat. No.: B12377902

[Get Quote](#)

## Ac-KQL-AMC Powder: A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of the physical and chemical properties of Acetyl-Lysyl-Glutaminy-Leucyl-7-amino-4-methylcoumarin (**Ac-KQL-AMC**) powder. Designed for researchers, scientists, and professionals in drug development, this document outlines the core characteristics, experimental applications, and relevant biological pathways associated with this fluorogenic substrate.

### Core Properties of Ac-KQL-AMC

**Ac-KQL-AMC** is a synthetic peptide substrate used to measure the trypsin-like activity of the proteasome.<sup>[1][2][3][4][5][6]</sup> The cleavage of the AMC group by the proteasome results in a fluorescent signal that can be quantified to determine enzyme activity.<sup>[1][2][3][5][6]</sup>

### Physical and Chemical Data

The fundamental properties of **Ac-KQL-AMC** powder are summarized in the table below, compiled from various supplier and safety datasheets.

Property	Value	Source
Molecular Weight	586.68 g/mol	[1][2]
Molecular Formula	C29H42N6O7	[1]
CAS Number	1104011-51-9	[1][2][4][7]
Appearance	White solid powder	[8]
Purity	>95% (as determined by HPLC)	[3]
Solubility	Soluble in DMSO (up to 50 mg/mL)	[8]
Fluorescence	Excitation: 360-380 nm, Emission: 430-460 nm	[3][5][6]

## Storage and Stability

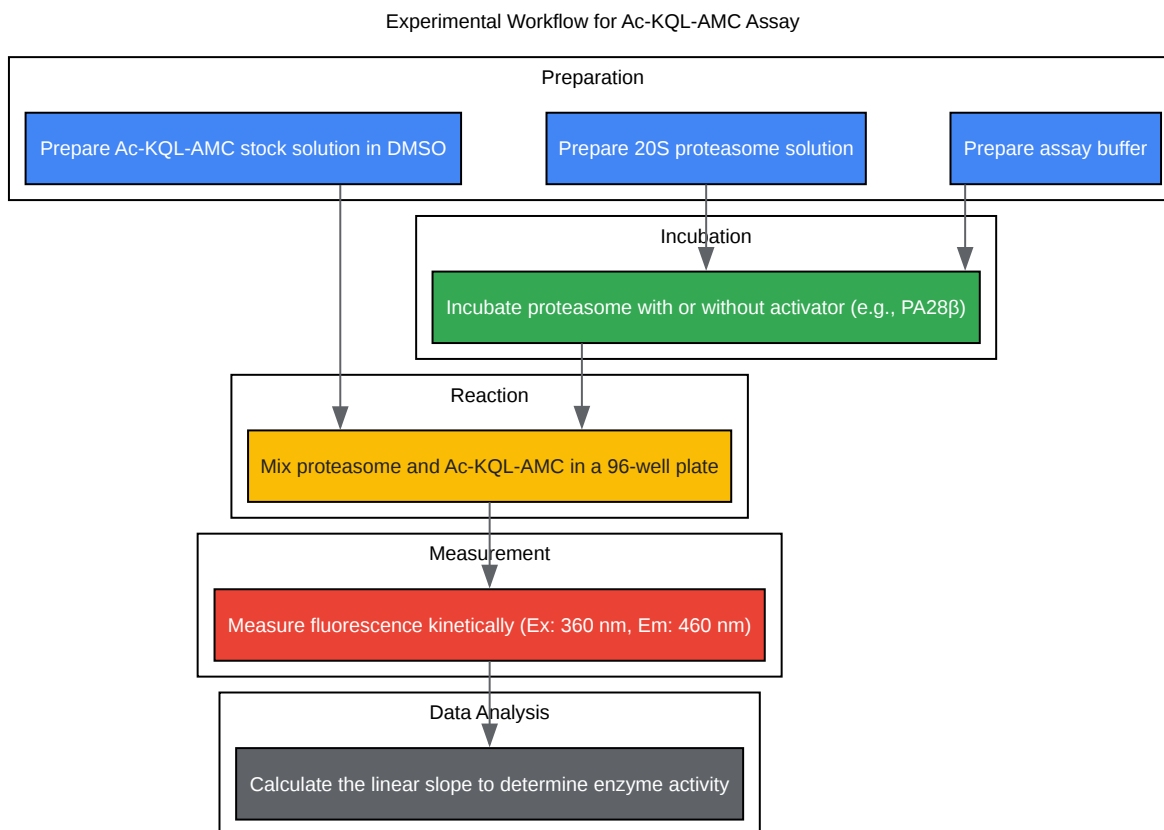
Proper storage is crucial to maintain the integrity of **Ac-KQL-AMC**. For long-term storage, the powder should be kept at -20°C.[2][3][8] Some suppliers suggest that in solvent, it should be stored at -80°C for up to a year.[2] Upon reconstitution in DMSO, it is recommended to create aliquots and store them at -20°C to avoid multiple freeze-thaw cycles.[3][5] The powder is stable enough for room temperature shipping.[3][5]

## Experimental Applications and Protocols

**Ac-KQL-AMC** is primarily utilized in biochemical assays to quantify the trypsin-like activity of both constitutive and immunoproteasomes.[3][5][6]

## General Experimental Workflow

The following diagram illustrates a typical workflow for an enzyme activity assay using **Ac-KQL-AMC**.



[Click to download full resolution via product page](#)

### Ac-KQL-AMC Assay Workflow

## Detailed Protocol for Proteasome Activity Assay

A common protocol for measuring the trypsin-like activity of the 20S proteasome using **Ac-KQL-AMC** is as follows:[3][5]

- Reagent Preparation:
  - Prepare a stock solution of **Ac-KQL-AMC** in DMSO.

- The assay buffer typically consists of 20 mM Tris (pH 7.1), 50 mM NaCl, and 2 mM  $\beta$ -mercaptoethanol.
- Prepare a solution of 20S proteasome (constitutive or immuno) in the assay buffer.
- Incubation:
  - Incubate the 20S proteasome (e.g., 20 nM) with or without a proteasome activator like PA28 $\beta$  (e.g., 120 nM) for 15 minutes at 37°C.[\[3\]](#)[\[5\]](#)
- Reaction Initiation:
  - In a 96-well plate, mix equal volumes of the proteasome solution and the **Ac-KQL-AMC** substrate solution (prepared in the assay buffer to a final working concentration of 50-200  $\mu$ M).[\[3\]](#)[\[5\]](#)
- Fluorescence Measurement:
  - Immediately begin kinetic measurement of AMC fluorescence using a plate reader with excitation and emission wavelengths set to approximately 360 nm and 460 nm, respectively.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Data Analysis:
  - The rate of increase in fluorescence, represented by the linear slope of the kinetic read, is proportional to the proteasome's trypsin-like activity.
  - Subtract the background fluorescence from a substrate-only control well.

## Biological Context: The Ubiquitin-Proteasome System

**Ac-KQL-AMC** serves as a tool to investigate the function of the proteasome, a critical component of the ubiquitin-proteasome system (UPS). The UPS is a major pathway for protein degradation in eukaryotic cells, playing a key role in cellular processes such as cell cycle regulation, signal transduction, and immune surveillance.

The following diagram illustrates the role of the proteasome in the UPS and the mechanism of **Ac-KQL-AMC** cleavage.



[Click to download full resolution via product page](#)

## Role of Proteasome and **Ac-KQL-AMC** Cleavage

## Safety and Handling

According to the Material Safety Data Sheet, **Ac-KQL-AMC** may cause irritation to the eyes, mucous membranes, upper respiratory tract, and skin.[8] It is recommended to use personal protective equipment, including gloves and safety glasses, and to ensure good ventilation when handling the powder.[8] The toxicological properties have not been fully investigated.[8]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Ac-KQL-AMC | TargetMol [targetmol.com]
- 3. ubpbio.com [ubpbio.com]
- 4. Ac-KQL-AMC, CAS [[1104011-51-9]] Preis auf Anfrage | BIOZOL [biozol.de]
- 5. ubpbio.com [ubpbio.com]
- 6. ubpbio.com [ubpbio.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. ubpbio.com [ubpbio.com]
- To cite this document: BenchChem. [Physical and chemical properties of Ac-KQL-AMC powder.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12377902#physical-and-chemical-properties-of-ac-kql-amc-powder]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)